

# Proper Disposal Procedures for NITD-304

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	NITD-304
Cat. No.:	B609586

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This document provides essential safety and logistical information for the proper disposal of **NITD-304**, an antitubercular drug candidate. The following guidelines are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

## Compound Identification and Properties

**NITD-304** is an indolcarboxamide derivative investigated for its potent activity against both drug-sensitive and multidrug-resistant clinical isolates of *Mycobacterium tuberculosis*.[\[1\]](#)[\[2\]](#) While it is shipped as a non-hazardous chemical, proper laboratory hygiene and disposal practices are essential.[\[1\]](#)

Table 1: Chemical and Physical Properties of **NITD-304**

Property	Value
CAS Number	1473450-60-0 <a href="#">[1]</a>
Chemical Formula	C17H20Cl2N2O <a href="#">[1]</a>
Molecular Weight	339.26 g/mol <a href="#">[1]</a>
Synonyms	NITD 304, NITD304 <a href="#">[1]</a>
Appearance	Solid
Storage	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C. <a href="#">[1]</a>

## General Safety and Handling Precautions

Before disposal, it is crucial to handle **NITD-304** with appropriate care. Adherence to standard laboratory safety protocols is mandatory.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[\[3\]](#)
- Ventilation: Use with adequate ventilation to avoid inhalation of dust.[\[3\]](#)
- Avoid Contact: Prevent contact with eyes, skin, and clothing.[\[3\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)

## Disposal Workflow

As specific disposal instructions for **NITD-304** are not readily available, a conservative approach based on general principles for the disposal of investigational compounds is recommended. The primary steps involve determining the hazardous nature of the waste and selecting the appropriate disposal stream.

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Logical workflow for the disposal of **NITD-304** waste.

# Step-by-Step Disposal Procedures

- Waste Characterization:
  - Consult the Safety Data Sheet (SDS) for **NITD-304**, if available from the supplier.
  - In the absence of a specific SDS, treat the compound as potentially hazardous.
  - Contact your institution's Environmental Health and Safety (EHS) department to determine if **NITD-304** is classified as a hazardous waste under local, regional, or national regulations.[\[4\]](#)
- Segregation and Collection:
  - Contaminated Solids: Collect any contaminated materials such as gloves, paper towels, and empty vials. Place them in a designated, sealed, and clearly labeled hazardous waste container.[\[5\]](#)
  - Unused Compound: Keep the original compound in its container if possible. Ensure the label is intact and legible.[\[5\]](#)
  - Solutions: Collect any solutions containing **NITD-304** in a compatible, leak-proof container. Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.[\[5\]](#)
- Labeling:
  - Label all waste containers with "Hazardous Waste" and list the chemical contents, including "**NITD-304**" and any solvents or other chemicals present.
  - Include the date of waste accumulation.[\[6\]](#)
- Storage:
  - Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizers or reducing agents.[\[3\]](#)
- Final Disposal:

- Arrange for pickup and disposal through your institution's EHS department or a licensed chemical disposal agency.[3][4]
- For non-hazardous waste, follow your institution's guidelines, which may involve incineration in a biohazard-chemotoxic container.[4]

## Spill and Emergency Procedures

- Spill Cleanup: In case of a spill, evacuate the area if necessary.[3] Wearing appropriate PPE, sweep or vacuum up the solid material and place it in a suitable container for disposal.[3] Wash the spill area with soap and water.[3]
- First Aid:
  - Ingestion: If swallowed, seek immediate medical attention.[3]
  - Inhalation: If inhaled, move to fresh air. If breathing is difficult, administer oxygen and get medical attention.[3]
  - Eye Contact: Flush eyes thoroughly with water for at least 15 minutes and seek immediate medical attention.[3]
  - Skin Contact: Wash the affected area with soap and water.

Disclaimer: This information is based on general laboratory safety principles and available data. Always consult your institution's specific guidelines and regulations for chemical waste disposal.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)